

An In-depth Technical Guide on the Physical and Chemical Properties of Olealdehyde

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Compound of Interest

Compound Name: *cis-9-Octadecenal*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of olealdehyde, also known as (Z)-9-Octadecenal. The information is presented to support research, development, and application of this long-chain unsaturated aldehyde.

Core Physical and Chemical Properties

Olealdehyde is an organic compound with the chemical formula $C_{18}H_{34}O$ ^{[1][2][3]}. It is the aldehyde derivative of oleic acid. At room temperature, it exists as a clear, colorless to pale yellow liquid with a slightly oily texture and a characteristic aldehyde odor^[1].

Table 1: Physical Properties of Olealdehyde

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₄ O	[1][2][3]
Molecular Weight	266.46 g/mol	[1][2][3]
Appearance	Clear, colorless to pale yellow liquid	[1]
Melting Point	15.00 °C (288.00 K)	[1]
Boiling Point	137.00 °C (410.00 K)[1] / 352.00 to 367.00 °C @ 760.00 mm Hg[4]	
Density	0.8279 g/cm ³ [1] / 0.8410 g/cm ³ [2] / 0.84800 to 0.85400 @ 25.00 °C[4]	
Refractive Index	1.4558[2] / 1.45500 to 1.46100 @ 20.00 °C[4]	
Solubility	Insoluble in water; Soluble in nonpolar organic solvents like hexane and heptane.[1]	
CAS Number	2423-10-1	[1][2][3]

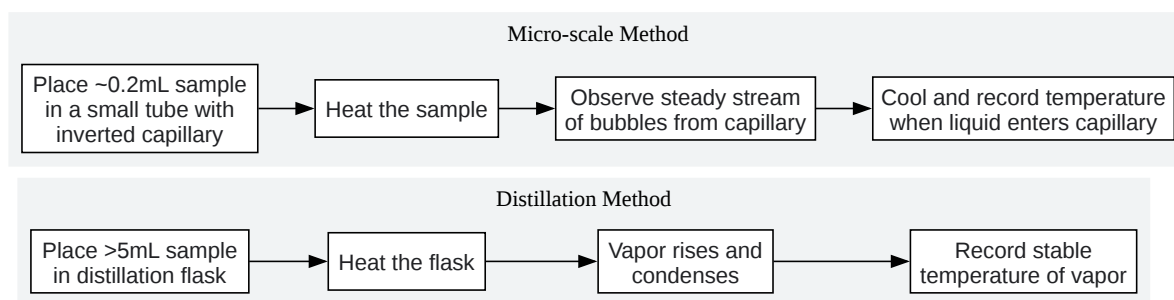
Note on Boiling Point and Density: The significant variation in reported boiling points may be due to decomposition at atmospheric pressure or measurements under different vacuum conditions. Similarly, density can vary with temperature.

Experimental Protocols for Property Determination

The following sections detail the general experimental methodologies used to determine the key physical properties of liquid aldehydes like olealdehyde.

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure[5][6].

- **Distillation Method** (for >5 mL samples): This method is suitable for purifying the sample while determining the boiling point[5][7]. The liquid is heated in a distillation apparatus, and the temperature of the vapor that is in equilibrium with the boiling liquid is recorded as the boiling point[5][7].
- **Micro-scale Method** (for <0.5 mL samples): A small amount of the liquid is placed in a tube with an inverted capillary tube. The setup is heated, and the temperature at which a steady stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary, is recorded as the boiling point[5][8][9].

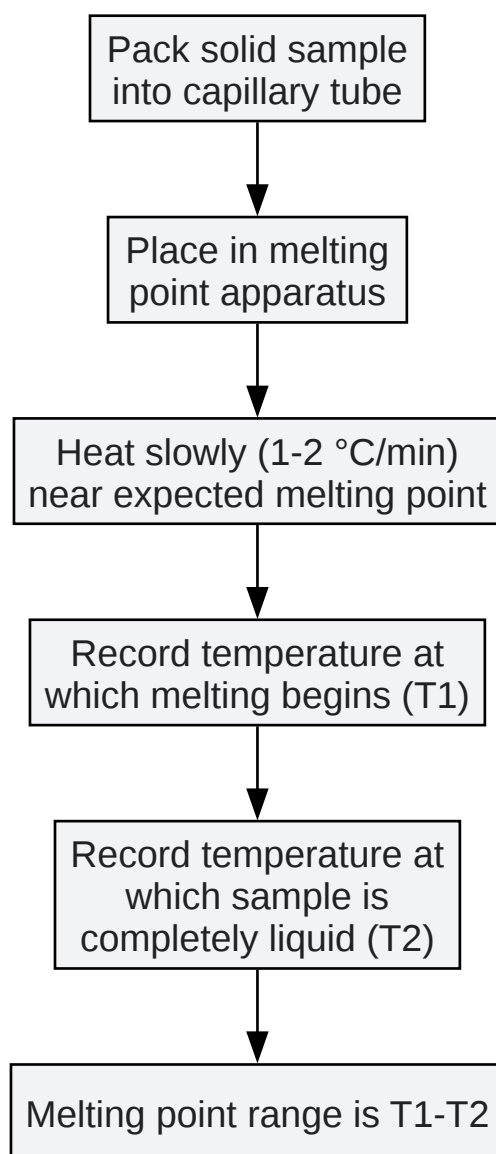


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Workflow for Boiling Point Determination Methods.

For substances that may be solid at or near room temperature, the melting point is a key indicator of purity[10][11][12][13].

- **Capillary Method:** A small amount of the solid is packed into a capillary tube, which is then heated in a melting point apparatus[10][11][12][13]. The temperature range from which the substance begins to melt until it is completely liquid is recorded as the melting point range[10][11].



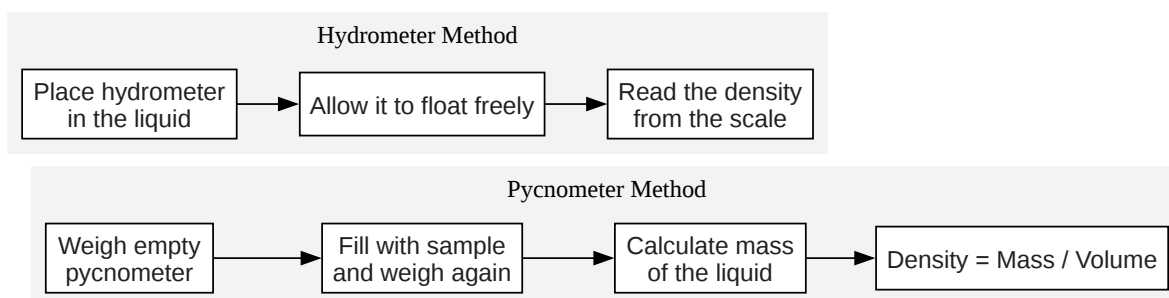
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Workflow for Melting Point Determination.

Density is the mass per unit volume of a substance[14][15][16].

- Pycnometer Method: A pycnometer, a flask with a specific calibrated volume, is weighed empty, then filled with the liquid and weighed again[14][17]. The density is calculated from the mass of the liquid and the known volume of the pycnometer[14][17].
- Hydrometer Method: A hydrometer is floated in the liquid. The density is read directly from the calibrated scale on the hydrometer stem at the point where the liquid surface meets it[15]

[17][18].



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